

Safeguarding Your Research: A Comprehensive Guide to Handling Triethyl Orthobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethyl orthobenzoate

Cat. No.: B167694

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the handling of **Triethyl orthobenzoate**, including detailed operational and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Essential Safety Information at a Glance

Triethyl orthobenzoate is a combustible liquid that can cause skin and serious eye irritation, and may cause respiratory irritation.[1] It is harmful if swallowed.[2] Adherence to proper safety protocols is crucial to minimize risks in the laboratory.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Triethyl orthobenzoate**.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical safety goggles compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[3] A face shield may be necessary for splash hazards.[4]
Hand Protection	Chemical-Resistant Gloves	Nitrile rubber gloves are recommended.[2] It is crucial to consult the glove manufacturer's chemical resistance data for specific breakthrough times and to inspect gloves for any signs of degradation before use.
Body Protection	Protective Clothing	A lab coat or other protective clothing should be worn to prevent skin contact.[2][4] For larger scale operations, chemical-resistant suits and boots may be required.[4]
Respiratory Protection	Vapor Respirator	In well-ventilated areas, respiratory protection may not be necessary under normal use conditions.[2] For situations with potential for inhalation exposure, such as in poorly ventilated areas or during spills, a NIOSH/MSHA or European Standard EN 136 approved respirator with an organic vapor (OV) cartridge is recommended.[2][5] A type

ABEK (EN14387) filter
provides broader protection.[5]

Physical and Chemical Properties

Property	Value
CAS Number	1663-61-2
Molecular Formula	C13H20O3
Molecular Weight	224.30 g/mol
Appearance	Clear Liquid
Boiling Point	239 - 241 °C / 462.2 - 465.8 °F
Flash Point	96 - 97 °C / 204.8 - 206.6 °F (closed cup)[1][2]
Density	0.991 g/mL at 25 °C

Operational Plans: From Handling to Disposal

Adherence to standardized operating procedures is critical for the safe handling and storage of **Triethyl orthobenzoate**.

Handling Procedures

- Ventilation: Always handle **Triethyl orthobenzoate** in a well-ventilated area, preferably in a chemical fume hood.[4]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[4] Do not breathe vapors or mists.[3]
- Grounding: For transfers of larger quantities, ground and bond containers and receiving equipment to prevent static discharge.[6]
- Hygiene: Wash hands thoroughly after handling.[4]

Storage Procedures

- Container: Keep the container tightly closed.[3][4]
- Location: Store in a cool, dry, and dark place.[4] The storage area should be well-ventilated.
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[2][3] This chemical is moisture-sensitive and decomposes in contact with water.[2][3]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3][6]

Disposal Plan

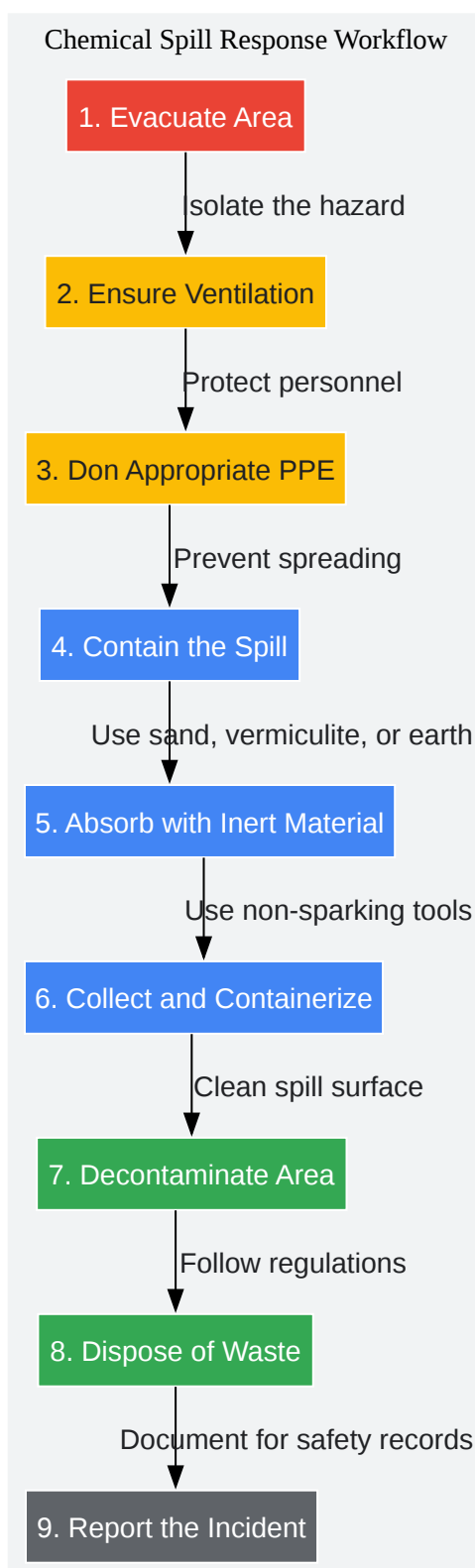
All waste materials must be disposed of in accordance with federal, state, and local regulations.[4][6]

- Unused Product: If recycling is not possible, disposal may be carried out in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Contaminated Materials: Absorbent materials used for spills and contaminated PPE should be placed in a sealed, labeled container for hazardous waste disposal.
- Containers: Handle uncleaned containers as you would the product itself.[6] Do not reuse empty containers.

Emergency Procedures: Spills and First Aid

Immediate and appropriate response to emergencies can significantly mitigate potential harm.

Spill Response Workflow



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Caption: Step-by-step workflow for responding to a **Triethyl orthobenzoate** spill.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[2][3]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.[2][3]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.[2]

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Triethyl Orthobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167694#personal-protective-equipment-for-handling-triethyl-orthobenzoate]

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